

(S)-BRD9500 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: (S)-BRD9500

Cat. No.: B11932116

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Application Notes and Protocols for (S)-BRD9500

Topic: Solubility of **(S)-BRD9500** in DMSO and Other Solvents Audience: Researchers, scientists, and drug development professionals.

Introduction

(S)-BRD9500 is the isomer of BRD9500, an orally active and potent inhibitor of phosphodiesterase 3 (PDE3), with IC₅₀ values of 10 nM and 27 nM for PDE3A and PDE3B, respectively[1][2][3][4]. It demonstrates antitumor activity by inducing the interaction between PDE3A and Schlafen family member 12 (SLFN12), leading to cancer cell death[2]. The expression levels of PDE3A and SLFN12 can serve as predictive biomarkers for sensitivity to this compound[2]. Given its therapeutic potential, understanding its solubility is critical for designing in vitro and in vivo experiments. This document provides detailed information on the solubility of **(S)-BRD9500** in various solvents and offers protocols for its handling and use.

Data Presentation: Solubility of (S)-BRD9500

The solubility of **(S)-BRD9500** has been determined in Dimethyl Sulfoxide (DMSO) and various co-solvent formulations suitable for in vivo studies. It is important to note that for DMSO, using a fresh, non-hygroscopic batch is recommended as absorbed water can significantly impact

solubility[1][5]. For challenging dissolutions, ultrasonic treatment may be required to achieve a clear solution[1][5].

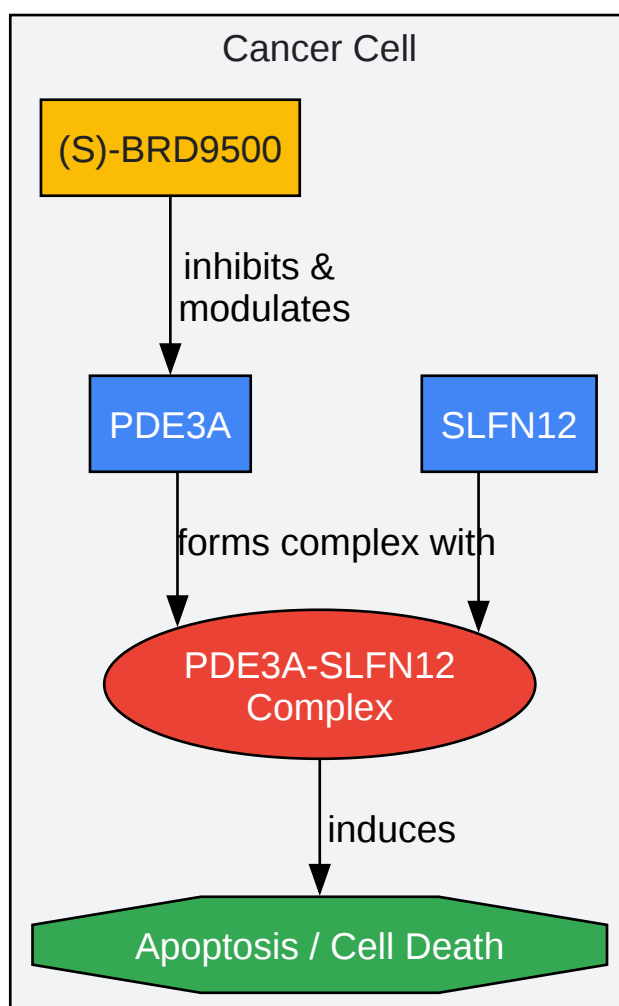
| Solvent/Formulation | Concentration | Molar Equivalent | Notes | Source |
|--|---------------|------------------|--|--------|
| In Vitro Solvents | | | | |
| DMSO | 200 mg/mL | 686.52 mM | Ultrasonic assistance may be necessary. Use newly opened, non-hygroscopic DMSO. | [5] |
| In Vivo Formulations | | | | |
| 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline | ≥ 5 mg/mL | ≥ 17.16 mM | Prepare by adding solvents sequentially. Results in a clear solution. | [6] |
| 10% DMSO, 90% (20% SBE- β -CD in Saline) | ≥ 5 mg/mL | ≥ 17.16 mM | Prepare by adding DMSO stock to the SBE- β -CD solution. Results in a clear solution. | [6] |
| 10% DMSO, 90% Corn Oil | ≥ 5 mg/mL | ≥ 17.16 mM | Prepare by adding DMSO stock to corn oil. Results in a clear solution. | [6] |

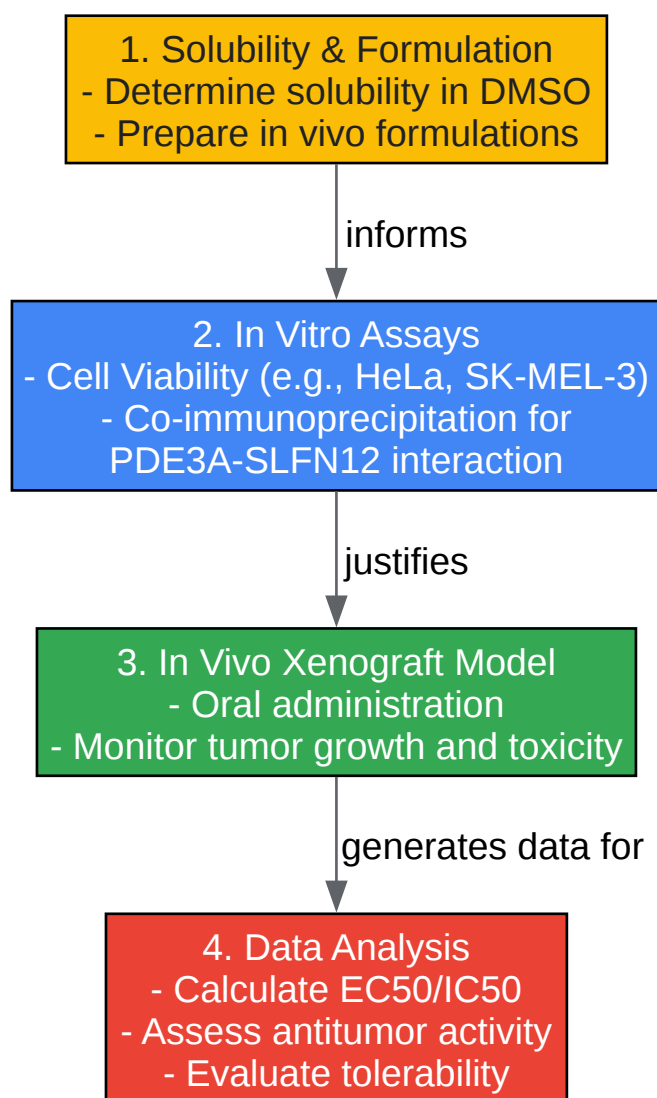
Note: The related racemic compound, BRD9500, has a reported solubility of 50 mg/mL (171.63 mM) in DMSO, also requiring ultrasonic assistance^{[1][7]}.

Mandatory Visualization

Signaling Pathway of BRD9500

The diagram below illustrates the mechanism of action for BRD9500, which leads to cancer cell death through the modulation of the PDE3A-SLFN12 interaction.





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- To cite this document: BenchChem. [(S)-BRD9500 solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11932116#s-brd9500-solubility-in-dmsol-and-other-solvents]

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